

# Essential Safety and Logistical Information for Handling FK-453

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	FK-453	
Cat. No.:	B1672742	Get Quote

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling of **FK-453** 

This document provides immediate, essential safety and logistical information for the handling of **FK-453**, a potent and selective adenosine A1 receptor antagonist. The following procedural guidance is intended to ensure the safe use, storage, and disposal of this compound in a laboratory setting.

### **Chemical Identification**

• Compound Name: (E)-1-[(2R)-2-(2-hydroxyethyl)piperidin-1-yl]-3-(2-phenylpyrazolo[1,5-a]pyridin-3-yl)prop-2-en-1-one

CAS Number: 121524-18-3

Molecular Formula: C23H25N3O2

Molecular Weight: 375.46 g/mol

#### **Hazard Assessment**

According to the available Safety Data Sheet (SDS), **FK-453** is not classified as a hazardous substance or mixture. However, as a matter of good laboratory practice, it is prudent to handle all chemical substances with a comprehensive safety approach.



# **Personal Protective Equipment (PPE)**

The following personal protective equipment is recommended when handling **FK-453** to minimize exposure.[1]

PPE Category	Recommended Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Body Protection	Impervious clothing (e.g., lab coat)
Respiratory	A suitable respirator should be used when dust or aerosols are generated.

## **Operational and Disposal Plans**

Handling and Storage

- Handling: Avoid inhalation and contact with eyes and skin.[1] Use in a well-ventilated area, preferably within a chemical fume hood.[1] Avoid the formation of dust and aerosols.[1]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[1] The recommended storage temperature is 2-8°C.[1] For short-term shipping (less than 2 weeks), room temperature is acceptable.[1] Keep away from direct sunlight and sources of ignition.[1]

Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures:



Emergency Situation	First Aid and Spill Response
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Promptly seek medical attention.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]
Spill Cleanup	Use full personal protective equipment.[1] Avoid breathing vapors, mist, dust, or gas.[1] Ensure adequate ventilation.[1] Absorb solutions with a liquid-binding material (e.g., diatomite).[1] Decontaminate surfaces by scrubbing with alcohol.[1] Dispose of contaminated material according to local regulations.[1]

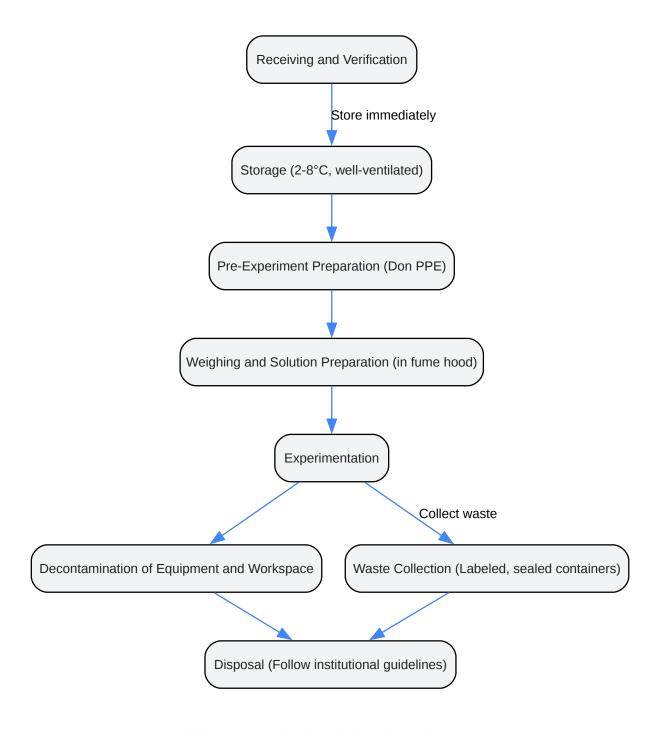
### Disposal

Dispose of **FK-453** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Prevent the product from entering drains, water courses, or the soil.[1]

# **Experimental Workflow for Handling FK-453**

The following diagram outlines the standard operating procedure for working with **FK-453** in a laboratory setting.





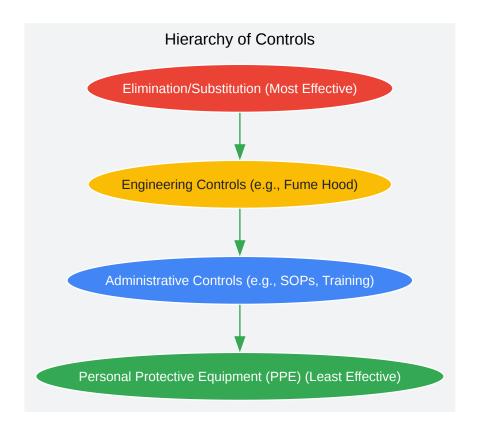
Click to download full resolution via product page

Caption: Standard workflow for handling FK-453 from receipt to disposal.

# **Hierarchy of Safety Controls for FK-453**

This diagram illustrates the logical relationship of safety controls to be implemented when handling **FK-453**, from most to least effective.





Click to download full resolution via product page

Caption: Hierarchy of safety controls for minimizing risk when handling **FK-453**.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling FK-453]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672742#personal-protective-equipment-for-handling-fk-453]



### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com